

# physical properties of Methyl 4-bromo-2-nitrobenzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 4-bromo-2-nitrobenzoate

Cat. No.: B116092

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An In-depth Technical Guide on the Physical Properties of **Methyl 4-bromo-2-nitrobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Methyl 4-bromo-2-nitrobenzoate**, a significant intermediate in various organic syntheses, including the preparation of pharmaceuticals, pesticides, and dyes.<sup>[1]</sup> This document outlines its key physical characteristics, experimental protocols for their determination, and a representative synthetic pathway.

## Core Physical and Chemical Properties

**Methyl 4-bromo-2-nitrobenzoate** is an organic compound with the chemical formula  $C_8H_6BrNO_4$ .<sup>[1]</sup> It presents as a colorless to light yellow crystal or crystalline powder.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **Methyl 4-bromo-2-nitrobenzoate**.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrNO <sub>4</sub>	[1]
Molar Mass	260.04 g/mol	[1]
Melting Point	72-74 °C	[1]
Boiling Point	327.6 ± 22.0 °C (Predicted)	[1]
Density	1.673 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]
Solubility	Insoluble in water; Soluble in organic solvents like ethers and alcohols.	[1]

## Experimental Protocols

Detailed methodologies for the determination of the key physical properties and a common synthetic route are outlined below.

### Determination of Melting Point

The melting point of **Methyl 4-bromo-2-nitrobenzoate** can be determined using a standard melting point apparatus.

- **Sample Preparation:** A small amount of the crystalline solid is placed into a capillary tube, which is then sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus.
- **Heating and Observation:** The sample is heated at a controlled rate. The temperature at which the substance first begins to melt and the temperature at which the substance is completely liquid are recorded as the melting point range. For a pure substance, this range is typically narrow.

### Determination of Boiling Point

The boiling point is determined at a specific atmospheric pressure, as it varies with pressure.

- **Apparatus Setup:** A small amount of the liquid sample is placed in a test tube with a boiling chip. An inverted capillary tube, sealed at the top, is placed inside the test tube. The test tube is then heated in a heating bath.
- **Heating and Observation:** The sample is heated until a steady stream of bubbles emerges from the open end of the capillary tube. The heat is then removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

## Determination of Solubility

The solubility of **Methyl 4-bromo-2-nitrobenzoate** in various solvents is determined by direct observation.

- **Procedure:** A small, measured amount of the compound is added to a test tube containing a known volume of the solvent (e.g., water, ethanol, ether).
- **Observation:** The mixture is agitated, and the solubility is observed. The process can be repeated with increasing amounts of the solute to determine the approximate solubility limit. The compound is noted as soluble, partially soluble, or insoluble.

## Synthesis of Methyl 4-bromo-2-nitrobenzoate

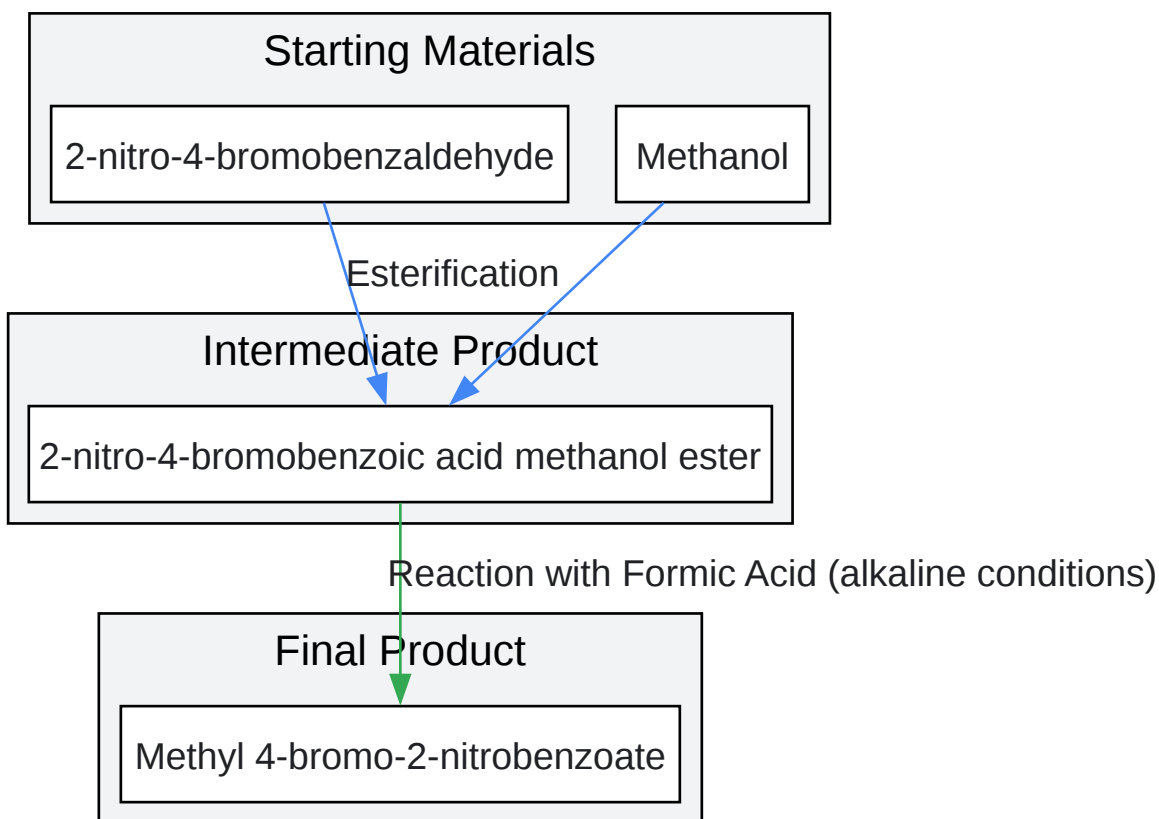
A general method for the preparation of **Methyl 4-bromo-2-nitrobenzoate** involves a two-step process.<sup>[1]</sup>

- **Esterification:** 2-nitro-4-bromobenzaldehyde is reacted with methanol to produce 2-nitro-4-bromobenzoic acid methanol ester.
- **Reaction with Formic Acid:** The resulting ester is then reacted with formic acid under alkaline conditions to yield **Methyl 4-bromo-2-nitrobenzoate**.<sup>[1]</sup>

## Visualized Experimental Workflow: Synthesis of Methyl 4-bromo-2-nitrobenzoate

The following diagram illustrates the general workflow for the synthesis of **Methyl 4-bromo-2-nitrobenzoate**.

## Synthesis of Methyl 4-bromo-2-nitrobenzoate



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Caption: A simplified workflow for the synthesis of **Methyl 4-bromo-2-nitrobenzoate**.

## Safety Information

**Methyl 4-bromo-2-nitrobenzoate** is an organic compound with potential toxicity.[1] It is crucial to handle it with appropriate safety measures in a laboratory setting. Always wear personal protective equipment, including goggles, gloves, and a lab coat, during handling.[1] Avoid inhaling its vapors or allowing it to come into contact with skin.[1] In case of skin or eye contact, rinse immediately with plenty of water and seek medical attention.[1] Ingestion should be avoided, and medical help should be sought immediately if it occurs.[1]

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## References

- 1. chembk.com [chembk.com]
- To cite this document: BenchChem. [physical properties of Methyl 4-bromo-2-nitrobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116092#physical-properties-of-methyl-4-bromo-2-nitrobenzoate]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)